A Comparative Guide to the Reproducibility and Variability of GSK215083 PET Measurements

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name: GSK215083	
Cat. No.: B15579285	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of the positron emission tomography (PET) tracer [11C]**GSK215083** with alternative imaging agents. Experimental data on reproducibility and variability are presented to inform the selection of the most appropriate tracer for research and clinical applications.

Overview of [11C]GSK215083

[11C]**GSK215083** is a PET radioligand utilized for in vivo imaging of the serotonin 6 (5-HT6) and serotonin 2A (5-HT2A) receptors in the brain. Its unique property lies in its dual-target binding, with primary selectivity for 5-HT6 receptors in the striatum and 5-HT2A receptors in the cortex. This characteristic allows for the simultaneous investigation of two key neurotransmitter systems implicated in various neurological and psychiatric disorders.

Data on Reproducibility and Variability

The reliability of PET measurements is crucial for longitudinal studies, therapeutic monitoring, and multi-center clinical trials. Key metrics for assessing this reliability are the test-retest variability, often expressed as the absolute variability or percent difference, and the intraclass correlation coefficient (ICC), which measures the consistency of measurements.

[11C]GSK215083 Test-Retest Variability

Quantitative data on the test-retest reliability of [11C]**GSK215083** binding potential (BPND) in various brain regions are summarized below.

Brain Region	Absolute Variability (%)	Intraclass Correlation Coefficient (ICC)
Caudate	10.3	0.77
Putamen	10.1	0.81
Ventral Striatum	15.6	0.58
Frontal Cortex	8.8	0.73
Temporal Cortex	10.5	0.74
Parietal Cortex	10.2	0.61
Occipital Cortex	12.2	0.57

Comparison with Alternative PET Tracers

The selection of a PET tracer often involves comparing its performance with other available options for the same molecular target.

For the 5-HT6 receptor, a key alternative to [11C]**GSK215083** is [11C]Lu AE92686.

Tracer	Brain Region	Absolute Variability (%)	Intraclass Correlation Coefficient (ICC)
[11C]GSK215083	Caudate	10.3	0.77
	Putamen	10.1	0.81
[11C]Lu AE92686	Caudate	7.9	0.89
	Putamen	6.7	0.90

For the 5-HT2A receptor, several alternative tracers are available, including [11C]CIMBI-36, [18F]altanserin, and [11C]MDL 100,907.

Tech Support

| Tracer	Brain Region	Absolute Variability (%)	Intraclass Correlation Coefficient (ICC)
[11C]GSK215083	Frontal Cortex	8.8	0.73
	Cingulate Cortex	-	-
[11C]CIMBI-36	Neocortex	6	0.94
	Cingulate Cortex	5	0.95
[18F]altanserin	Frontal Cortex	5.3	0.92
	Cingulate Cortex	6.7	0.89
[11C]MDL 100,907	Frontal Cortex	5.4	0.90
	Cingulate Cortex	6.2	0.88

Experimental Protocols

Detailed methodologies are essential for the replication and comparison of findings across studies.

[11C]GSK215083 PET Imaging Protocol

A typical experimental workflow for a [11C]**GSK215083** PET study is as follows:

- Subject Preparation: Subjects are typically required to fast for a specified period before the scan. A venous catheter is inserted for tracer injection, and in some protocols, an arterial line is placed for blood sampling to measure the arterial input function.

- Tracer Administration: A bolus injection of [11C]**GSK215083** is administered intravenously.

- PET Scan Acquisition: Dynamic PET scanning commences immediately after tracer injection and typically lasts for 90-120 minutes.

- Image Reconstruction and Analysis: PET data are reconstructed, and time-activity curves are generated for various brain regions of interest. The binding potential (BPND), a measure of

Tech Support

receptor density, is then calculated using kinetic modeling, often with the cerebellum as a reference region.
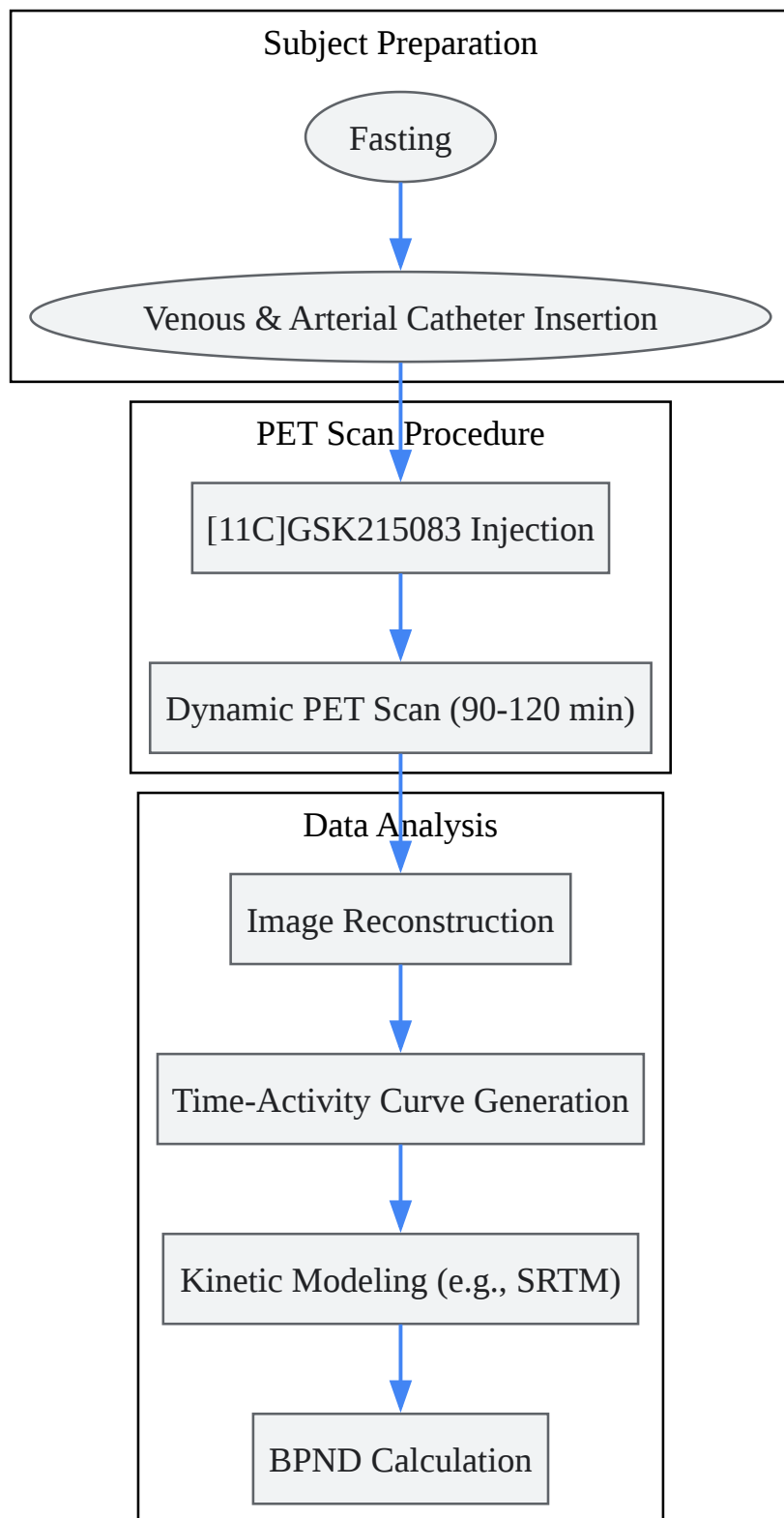
Click to download full resolution via product page

- To cite this document: BenchChem. [A Comparative Guide to the Reproducibility and Variability of GSK215083 PET Measurements]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15579285#reproducibility-and-variability-of-gsk215083-pet-measurements]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com